

Application Notes and Protocols for GR24 in Crop Yield Enhancement

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Compound of Interest

Compound Name: GR-28

Cat. No.: B15600649

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Introduction

Strigolactones (SLs) are a class of carotenoid-derived phytohormones that play a pivotal role in regulating plant architecture, development, and responses to environmental stimuli. GR24 is a widely used synthetic analog of strigolactones, valued for its high activity and stability, making it an invaluable tool for researchers.^{[1][2]} It has been recognized for its ability to suppress shoot branching, modulate root system architecture, and enhance plant tolerance to various abiotic stresses, such as drought and salinity.^{[1][3][4]} Under nutrient-deficient conditions, SLs can promote the development of lateral roots and root hairs, thereby improving nutrient uptake.^{[1][2]} These characteristics have positioned GR24 as a promising agent for improving crop resilience and maintaining yield under challenging environmental conditions.

These application notes provide a summary of quantitative data on the effects of GR24 on various crops, detailed experimental protocols for its application, and diagrams illustrating its mechanisms of action and experimental workflows.

Data Presentation: Quantitative Effects of GR24 on Crop Performance

The application of GR24 has shown varied, concentration-dependent effects on the growth, physiology, and yield of different crops, particularly under abiotic stress conditions.

Table 1: Effects of GR24 on Winter Wheat (*Triticum aestivum*)

Stress Condition	Concentration & Application Method	Observed Effect	Reference
Drought	1 µM & 10 µM (in irrigation water)	Increased root and shoot dry weight; significantly enhanced yield compared to untreated, stressed plants.	[5]
Drought	1 µM & 10 µM (foliar spray)	Increased yield compared to untreated, stressed plants, though less effective than irrigation application.	[5]
Salinity	10 µM (foliar spray)	Increased potassium (K ⁺) content and K ⁺ /Na ⁺ ratio in salt-stressed plants.	[6]

Table 2: Effects of GR24 on Maize (*Zea mays*)

Stress Condition	GR24 Concentration & Application Method	Observed Effect	Reference
Drought (60% Field Capacity)	0.01 mg L ⁻¹ & 0.1 mg L ⁻¹ (foliar spray)	Significantly increased cob diameter, cob weight, number of seeds per cob, and number of seeds per plant.	[7]
Drought	Seed Priming	Improved drought tolerance, with positive effects on the number of seeds per cob and per plant.	[8]

Table 3: Effects of GR24 on Sunflower (*Helianthus annuus*)

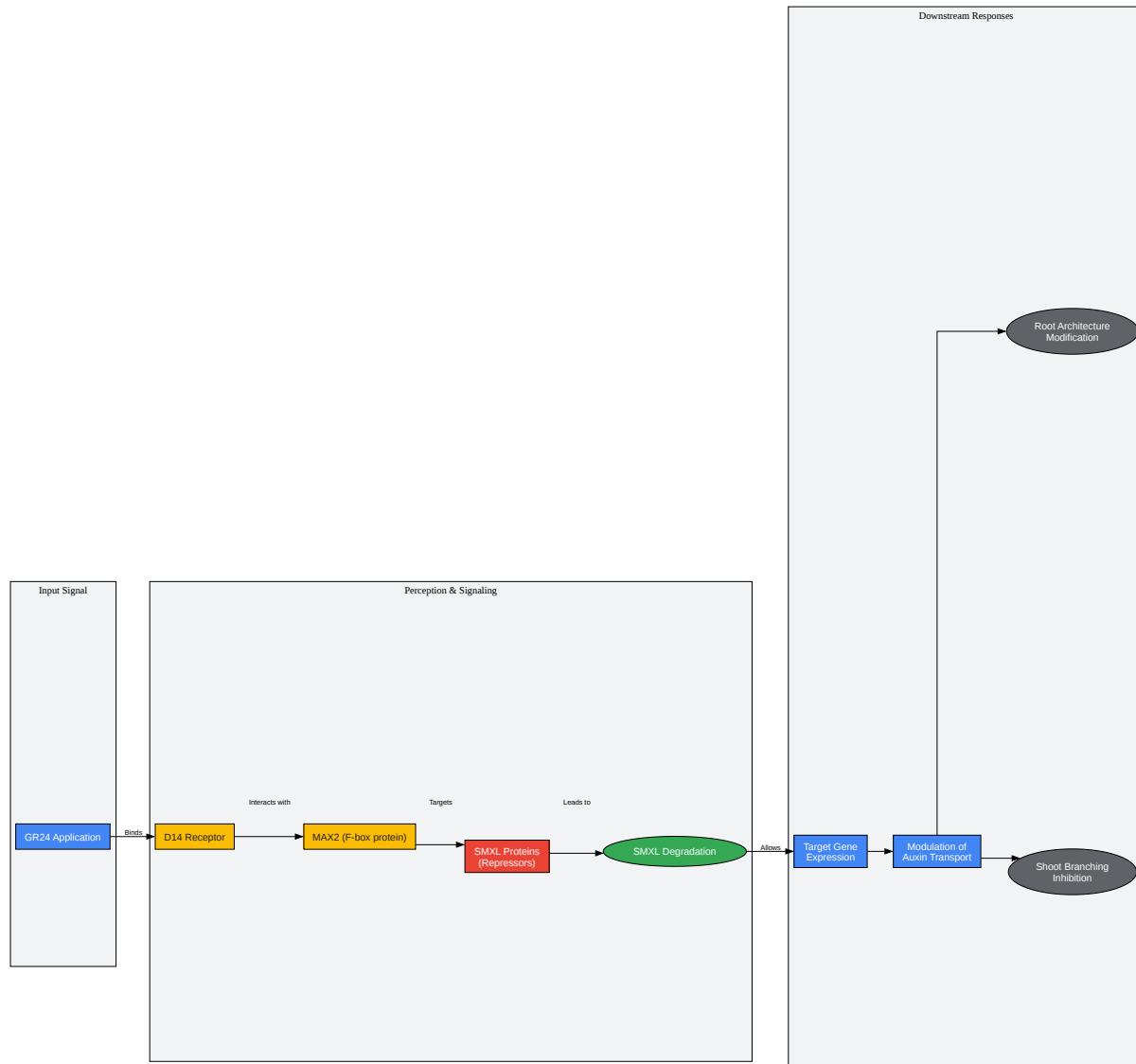
Stress Condition	Concentration & Application Method	Observed Effect	Reference
Salinity (150 mM NaCl)	0.01 mg L ⁻¹ (foliar spray)	Mitigated salt stress impacts; however, root and shoot fresh/dry weights were still greatly decreased compared to non-saline control.	[1][2]
Salinity (150 mM NaCl)	0.01 mg L ⁻¹ (foliar spray)	Enhanced photosynthetic rate (+9.29%), stomatal conductance (+77.5%), and K ⁺ /Ca ²⁺ ion content under control conditions.	[1][2]

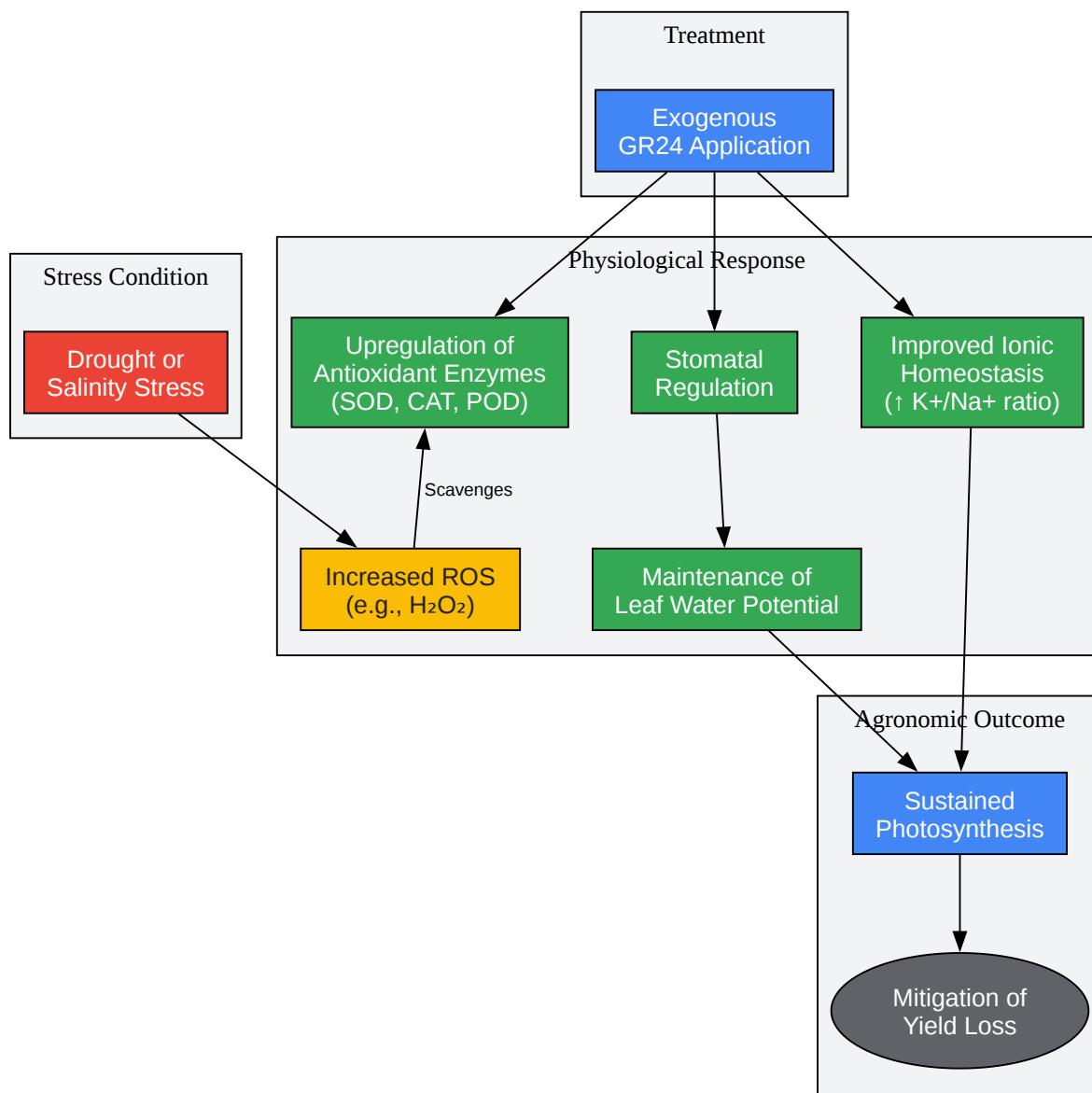
Table 4: Effects of GR24 on Other Species

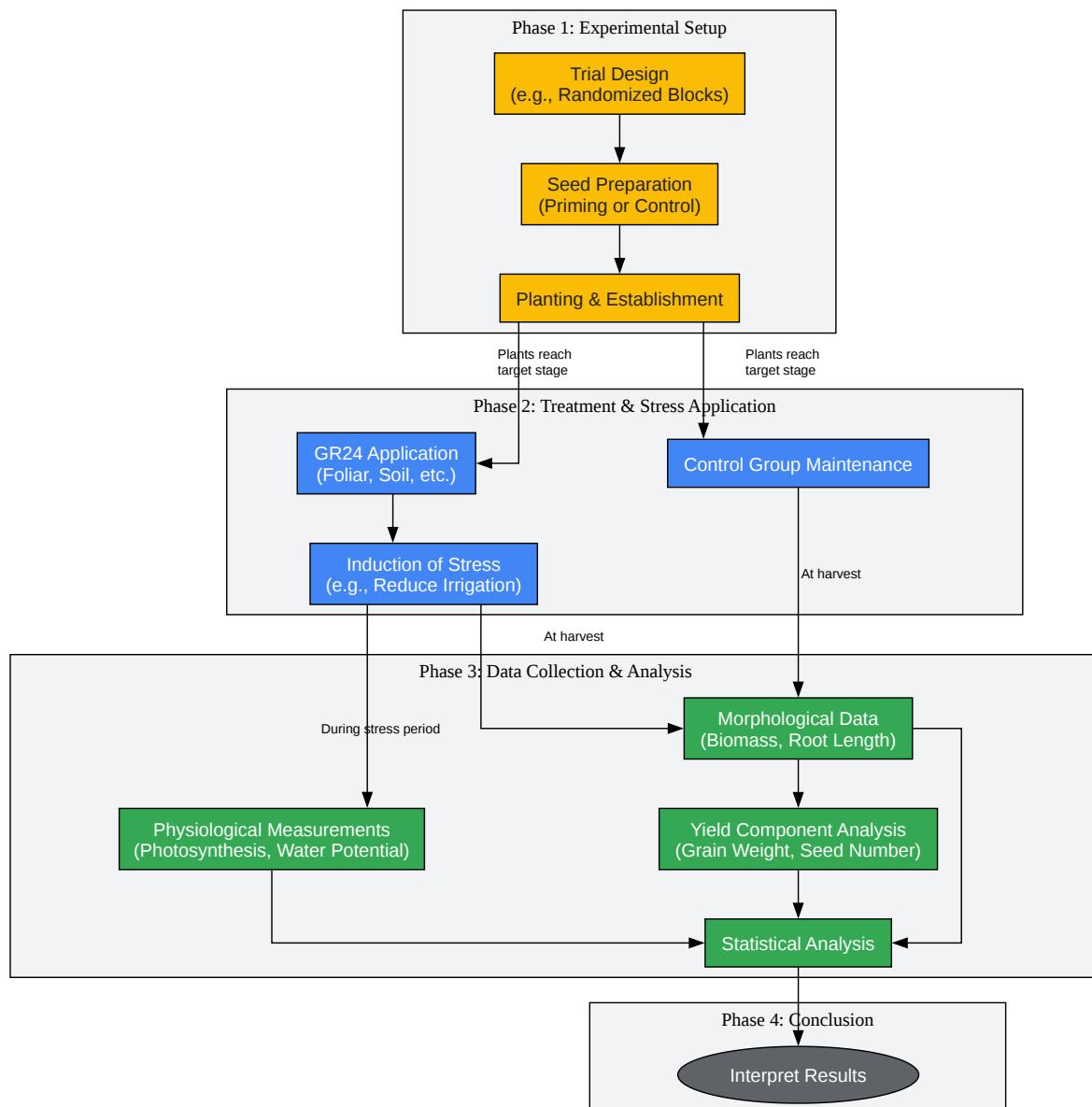
Species	GR24 Concentration	Observed Effect	Reference
Arabidopsis thaliana	3 μ M & 25 μ M	Inhibited hypocotyl elongation in a dose-dependent manner.	[9][10]
Citrus Rootstock C-32	2.5 μ M	Enhanced fine root initiation and lateral branching under nitrogen and phosphorus deficiency.	[11]
Citrus Rootstock C-32	5 μ M & 10 μ M	Inhibitory effects on root growth, particularly under full nutrition.	[11]

Signaling Pathways and Mechanisms of Action

GR24 influences plant development and stress response through a complex signaling network, primarily by interacting with other hormone pathways and regulating gene expression.







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